

ARL67156 trisodium hydrate purity and quality control

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Compound of Interest

Compound Name: ARL67156 trisodium hydrate

Cat. No.: B15089040

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Technical Support Center: ARL67156 Trisodium Hydrate

This technical support center provides essential information for researchers, scientists, and drug development professionals using **ARL67156 trisodium hydrate**. It includes details on purity, quality control, troubleshooting, and experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **ARL67156 trisodium hydrate**?

A1: The standard purity for **ARL67156 trisodium hydrate** is typically $\geq 98\%$, as determined by High-Performance Liquid Chromatography (HPLC).^{[1][2]}

Q2: How should I store **ARL67156 trisodium hydrate**?

A2: For long-term storage, the solid compound should be kept in a dry, dark environment at -20°C .^[3] Short-term storage at $0-4^{\circ}\text{C}$ for days to weeks is also acceptable.^[3]

Q3: What is the stability of ARL67156 in solution?

A3: The stability of ARL67156 in solution has not been definitively established by all suppliers. However, some sources suggest that stock solutions can be stored in aliquots at -20°C for up

to one month or at -80°C for up to six months. It is important to note that this information may not have been validated by the supplier.

Q4: What solvents can I use to dissolve **ARL67156 trisodium hydrate**?

A4: **ARL67156 trisodium hydrate** is soluble in water up to 20 mM.[1] It is also reported to be soluble in DMSO.[3]

Q5: What are the common applications of **ARL67156 trisodium hydrate**?

A5: It is primarily used as a selective inhibitor of ecto-nucleoside triphosphate diphosphohydrolases (NTPDases), also known as ecto-ATPases.[1][4] It is frequently used in research to prevent the degradation of extracellular ATP.

Purity and Quality Control Specifications

The following table summarizes the key quality control parameters for **ARL67156 trisodium hydrate** based on information from various suppliers.

Parameter	Specification	Method
Purity	≥98%	HPLC[1][2]
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	$C_{15}H_{21}Br_2N_5Na_3O_{12}P_3 \cdot xH_2O$	---
Molecular Weight	~785.05 g/mol (anhydrous basis)	Mass Spectrometry[2]
Solubility	Soluble to 20 mM in water	Solubilization Test
Storage Temperature	-20°C	---

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol provides a general methodology for determining the purity of **ARL67156 trisodium hydrate**. Specific parameters may need to be optimized based on the available instrumentation and columns.

Objective: To determine the purity of an ARL67156 sample by separating it from any potential impurities.

Materials:

- **ARL67156 trisodium hydrate** sample
- HPLC-grade water
- HPLC-grade acetonitrile or methanol
- Buffer (e.g., phosphate buffer)
- HPLC system with a UV detector
- C18 reverse-phase column

Methodology:

- **Mobile Phase Preparation:** Prepare an appropriate mobile phase. A common approach for nucleotide analogs is a gradient of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- **Standard Preparation:** Accurately weigh a small amount of a reference standard of ARL67156 and dissolve it in the mobile phase or water to a known concentration.
- **Sample Preparation:** Prepare the ARL67156 sample to be tested in the same manner as the standard.
- **HPLC Analysis:**
 - Equilibrate the HPLC system with the mobile phase.
 - Inject the standard solution and record the chromatogram.

- Inject the sample solution and record the chromatogram under the same conditions.
- The UV detector is typically set at a wavelength where the compound has maximum absorbance (e.g., ~254 nm).^[5]
- Data Analysis: The purity is calculated by dividing the area of the main peak corresponding to ARL67156 by the total area of all peaks in the chromatogram, expressed as a percentage.

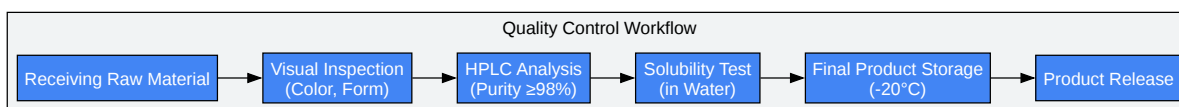
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound Degradation: ARL67156 may have degraded due to improper storage or handling.	Ensure the compound is stored at -20°C and protected from light and moisture. For solutions, use freshly prepared stocks or follow recommended short-term storage guidelines.
Incorrect Concentration: The actual concentration of the prepared solution may be inaccurate due to hydration variability.	The molecular weight can vary between batches due to hydration.[1] Refer to the batch-specific Certificate of Analysis for the precise molecular weight to ensure accurate concentration calculations.	
Lower than expected inhibitory activity	High Substrate Concentration: ARL67156 is a competitive inhibitor, and its effectiveness can be reduced in the presence of high concentrations of ATP.[6]	Consider the ATP concentration in your assay. The inhibitory effect is more pronounced at lower ATP concentrations.
Target Enzyme Specificity: ARL67156 is a more potent inhibitor of NTPDase1 and NTPDase3 than other ectonucleotidases like NTPDase2 and NTPDase8.[6] [7]	Verify the specific ectonucleotidase isoforms present in your experimental system. The observed effect will depend on the enzyme profile.	

Substrate Specificity: Some studies suggest ARL67156 is more effective at inhibiting ADP degradation than ATP degradation in certain tissues. [8][9]	Be aware that the observed biological effect might be due to the accumulation of ADP rather than ATP. Consider using alternative inhibitors like POM-1 for more selective ATP degradation inhibition.[8]	
Solubility Issues	Incorrect Solvent or Concentration: The compound may not be fully dissolved.	Ensure you are using an appropriate solvent (e.g., water, DMSO) and are within the recommended solubility limits (e.g., up to 20 mM in water). Gentle warming or vortexing may aid dissolution.

Visualizations

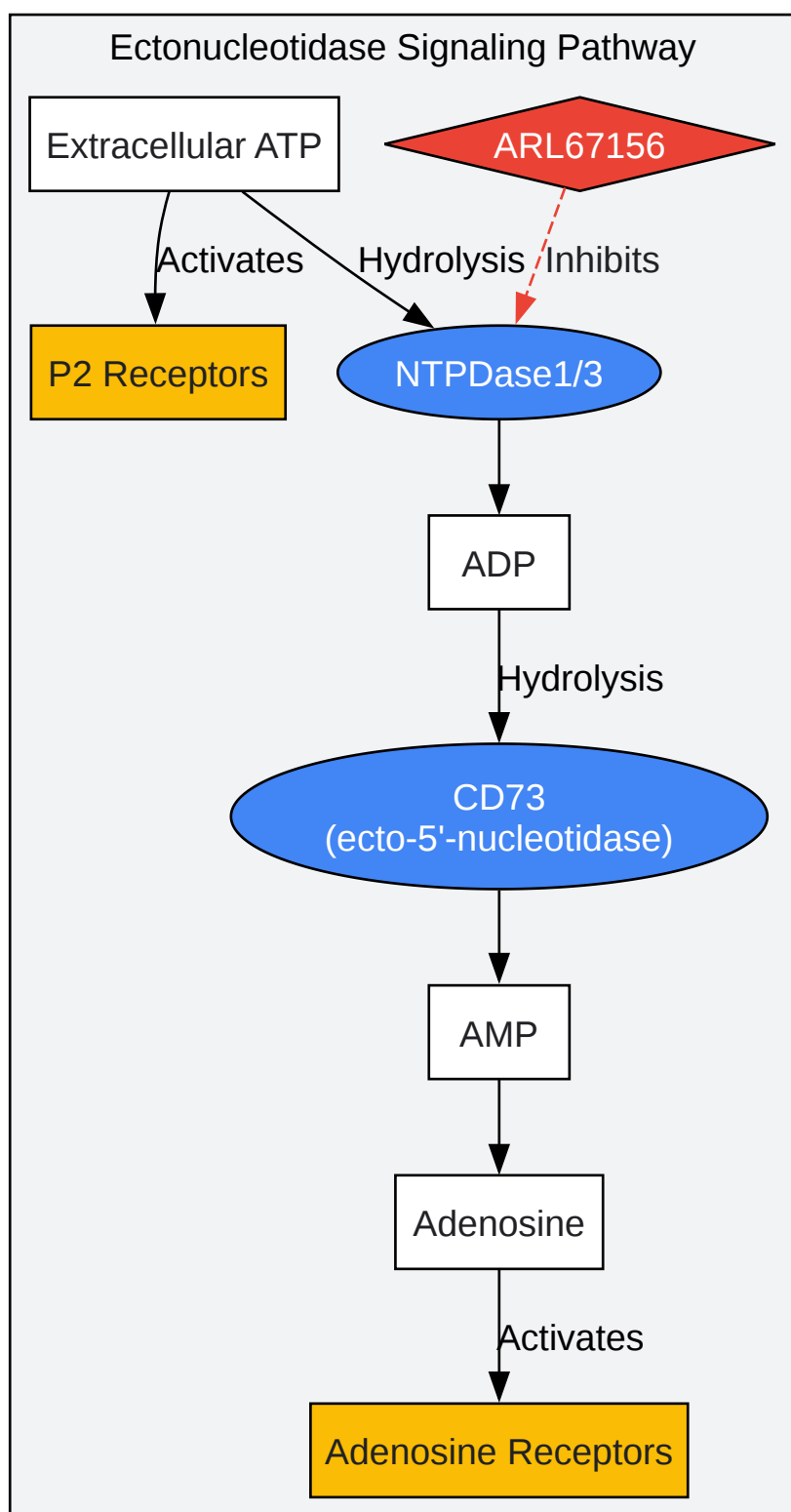
Quality Control Workflow for ARL67156 Trisodium Hydrate



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Caption: Quality control process for **ARL67156 trisodium hydrate**.

Inhibition of Extracellular ATP Metabolism by ARL67156



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Caption: ARL67156 inhibits NTPDases, increasing extracellular ATP levels.

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